

1-Fluoropyridinium tetrafluoroborate synthesis and characterization

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Compound of Interest

Compound Name: 1-Fluoropyridinium
tetrafluoroborate

Cat. No.: B011452

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An In-depth Technical Guide on the Synthesis and Characterization of **1-Fluoropyridinium Tetrafluoroborate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Fluoropyridinium tetrafluoroborate is a significant electrophilic fluorinating reagent utilized extensively in organic synthesis for the introduction of fluorine atoms into a wide array of molecules.[1][2] The strategic incorporation of fluorine can substantially modify a molecule's biological and chemical properties, including its metabolic stability, lipophilicity, and binding affinity, making it a critical process in the development of pharmaceuticals, agrochemicals, and advanced materials.[2] This document provides a comprehensive technical overview of the synthesis and characterization of **1-fluoropyridinium tetrafluoroborate**, presenting detailed experimental protocols, tabulated data, and process visualizations to support researchers in its effective application.

Introduction

1-Fluoropyridinium tetrafluoroborate, also known as N-Fluoropyridinium tetrafluoroborate, is an N-fluorinated organic compound recognized for its role as a versatile and effective electrophilic fluorinating agent.[3] It is a stable, off-white crystalline solid with a melting point in

the range of 186-192 °C.[1][3] Its utility spans various sectors, including the synthesis of complex pharmaceutical intermediates where fluorine incorporation can lead to more stable and potent drug candidates.[2][4] The compound's stability and ease of handling, compared to gaseous fluorine, make it a valuable tool in both laboratory and industrial settings.[5]

Physical and Chemical Properties

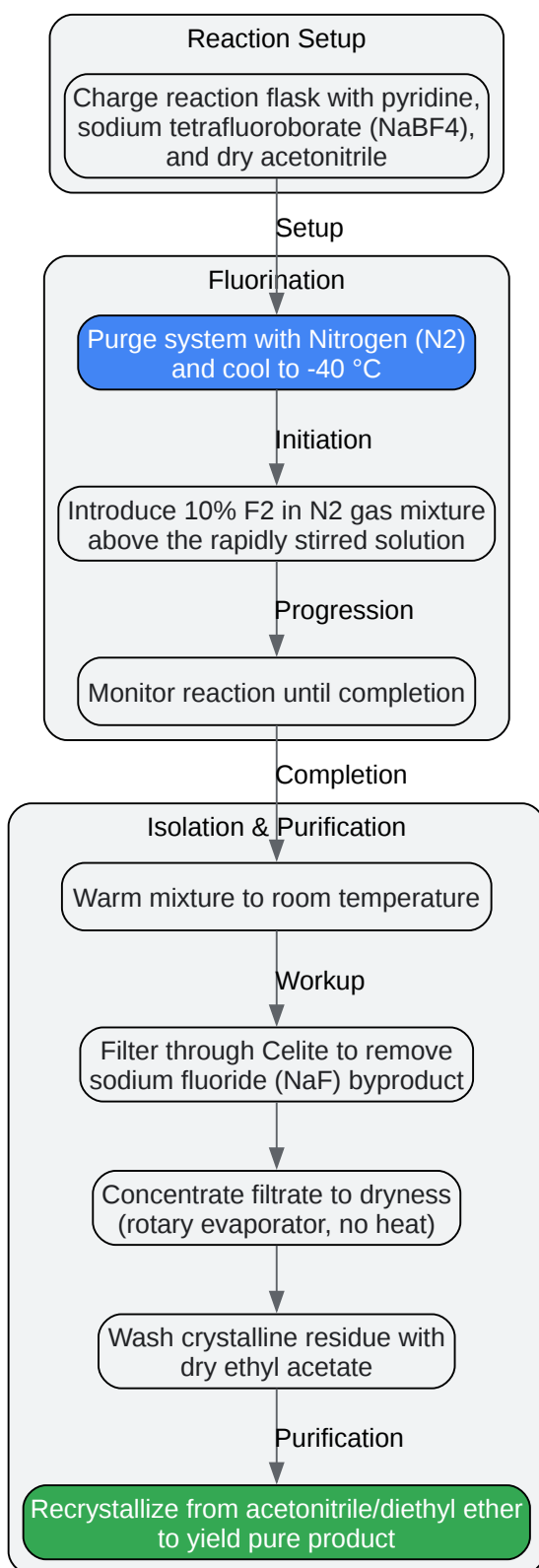
A summary of the key physical and chemical properties of **1-fluoropyridinium tetrafluoroborate** is provided below.

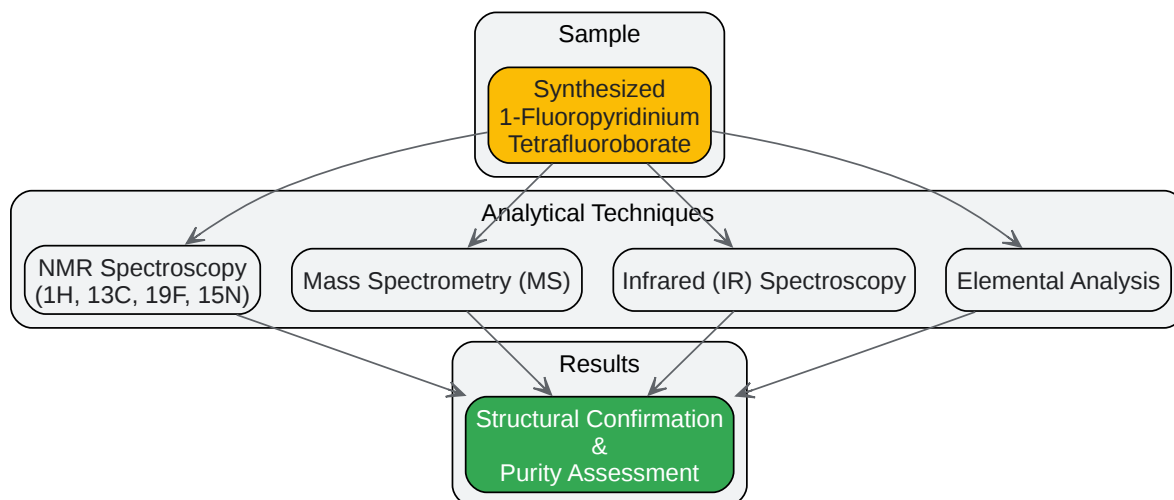
Property	Value	Reference(s)
CAS Number	107264-09-5	[1]
Molecular Formula	C ₅ H ₅ BF ₅ N	[1]
Molecular Weight	184.90 g/mol	[1]
Appearance	Off-white powder/solid	[1][3]
Melting Point	186-192 °C	[1][3]
Purity	≥95%	
InChI Key	PIGQKECRKGMXRG-UHFFFAOYSA-N	
Storage	Store at room temperature under inert gas	[1][5]

Synthesis of 1-Fluoropyridinium Tetrafluoroborate

The synthesis of 1-fluoropyridinium salts is generally achieved through the direct fluorination of pyridine in the presence of a suitable counteranion source.[6] The following protocol is adapted from a general method for preparing N-fluoropyridinium salts.[6]

Synthesis Workflow





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